

Personal protective equipment for handling Centanafadine

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Compound of Interest

Compound Name: Centanafadine

Cat. No.: B1258622

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Essential Safety Protocols for Handling Centanafadine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Centanafadine**. The following procedures are designed to ensure a safe laboratory environment and proper disposal of the compound.

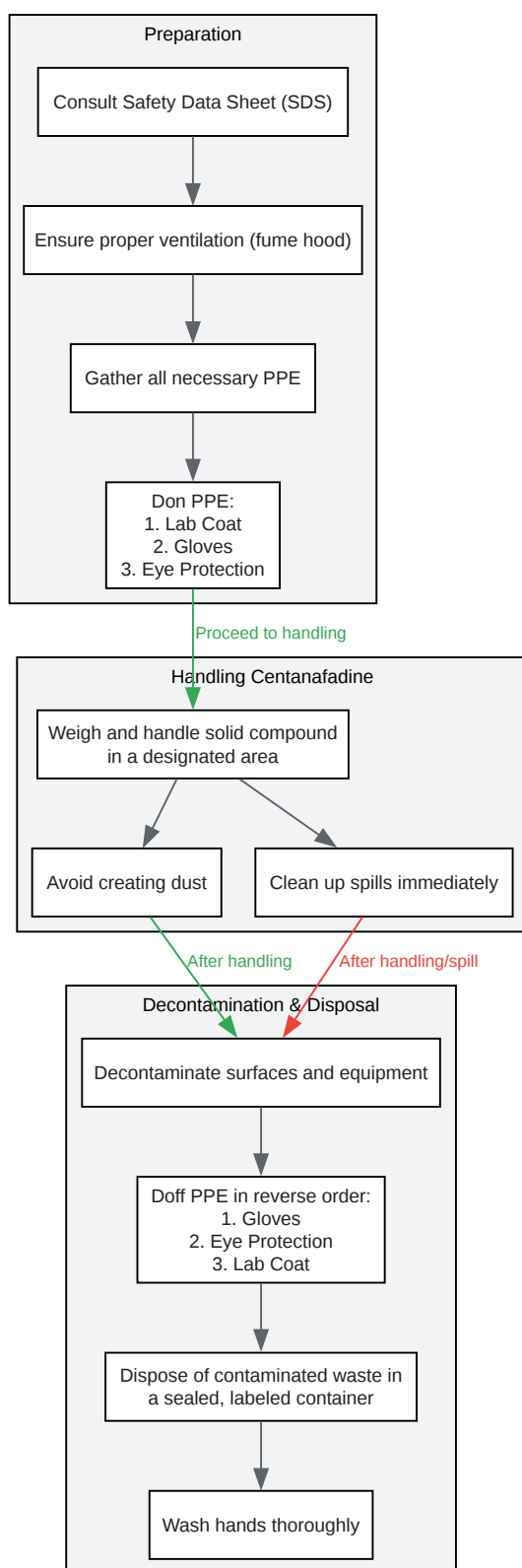
Personal Protective Equipment (PPE)

When handling **Centanafadine**, particularly in its solid form, adherence to the following personal protective equipment guidelines is mandatory to prevent skin and eye contact, as well as inhalation.^{[1][2]}

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 approved	Protects eyes from splashes and airborne particles.[1][2]
Face Shield	Recommended when there is a significant risk of splashing or dust generation.[1]		
Hand Protection	Chemical-Resistant Gloves	Nitrile or other appropriate material	Prevents direct skin contact with the compound.[1][2]
Body Protection	Laboratory Coat	Protects skin and personal clothing from contamination.[1][2]	
Full-Body Protective Clothing	As needed	Recommended for large-scale operations or in case of a significant spill.[1]	
Respiratory Protection	Dust Mask or Respirator	NIOSH-approved	Use in well-ventilated areas.[2] A respirator may be necessary if ventilation is inadequate or when handling large quantities of powder.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **Centanafadine**, from preparation to disposal.



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References

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- 2. aksci.com [aksci.com]
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